

# Safeguarding Research: Proper Disposal Procedures for Tanax Euthanasia Solution

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## Compound of Interest

Compound Name: *Tanax*

Cat. No.: *B1214061*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is a critical aspect of operational integrity. **Tanax**, a euthanasia solution containing tricaine methanesulfonate and sodium pentobarbital, requires stringent disposal protocols due to its composition as a U.S. Drug Enforcement Administration (DEA) Schedule III controlled substance. Adherence to these procedures is essential not only for regulatory compliance but also for the safety of personnel and the environment.

This guide provides a comprehensive, step-by-step approach to the proper disposal of **Tanax**, addressing immediate safety and logistical considerations.

## Immediate Safety and Handling

Before initiating any disposal procedures, it is imperative to consult your institution's Environmental Health and Safety (EHS) office. They can provide specific guidance based on local, state, and federal regulations.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile) at all times when handling **Tanax**.
- **Eye Protection:** Safety glasses or goggles are mandatory to protect against splashes.
- **Lab Coat:** A lab coat or apron should be worn to protect from contamination.

Ventilation:

- Handle **Tanax** in a well-ventilated area. If weighing or preparing solutions from a powdered form, the use of a fume hood is recommended to prevent inhalation of any aerosols.<sup>[1]</sup>

## Disposal of Unused or Expired Tanax Solution

Due to the presence of sodium pentobarbital, **Tanax** is classified as a controlled substance. This dictates a disposal pathway that is significantly more regulated than for its other components alone.

### Key Disposal Steps:

- Contact EHS: Do not attempt to dispose of **Tanax** through standard laboratory waste streams. Your institution's EHS department is the primary point of contact for the disposal of controlled substances.
- Segregation and Labeling:
  - Store unused or expired **Tanax** in its original, tightly sealed container.
  - The container must be clearly labeled as "Hazardous Waste," and the contents, including the concentration of sodium pentobarbital and tricaine methanesulfonate, should be clearly indicated.
- Waste Pickup: Arrange for a hazardous waste pickup with your EHS office. They will ensure the substance is transported and disposed of by a licensed hazardous waste vendor.
- Record Keeping: Meticulously document the disposal of **Tanax** in your controlled substance logs, as required by the DEA and your institution. This includes the date, time, volume disposed of, and the method of disposal.

### Prohibited Disposal Methods:

- Do NOT pour **Tanax** down the sanitary sewer. While dilute solutions of tricaine methanesulfonate alone may sometimes be disposed of in this manner with copious amounts of water, the presence of sodium pentobarbital makes this illegal and unsafe.<sup>[1][2][3][4][5]</sup>
- Do NOT discard **Tanax** in regular trash containers.

- Do NOT release **Tanax** into the environment, including surface water, storm drains, or soil.[\[1\]](#)  
[\[3\]](#)

## Disposal of Contaminated Materials

Any materials that come into direct contact with **Tanax** must be treated as hazardous waste.

- Sharps: Needles and syringes used to administer **Tanax** must be placed in a designated sharps container for hazardous waste.[\[2\]](#)
- Empty Containers: Empty **Tanax** vials should be triple-rinsed with water. The rinsate should be collected and treated as hazardous waste. Deface the label of the rinsed container before disposing of it in a designated glass or solid waste container as advised by your EHS.[\[2\]](#)[\[6\]](#)  
[\[7\]](#)
- Contaminated PPE: Gloves, absorbent pads, and other disposable materials contaminated with **Tanax** should be collected in a labeled hazardous waste bag for incineration.

## Disposal of Animal Carcasses

Animals euthanized with **Tanax** contain residual sodium pentobarbital, which is toxic to wildlife. Therefore, proper carcass disposal is crucial to prevent secondary poisoning of scavenging animals.[\[6\]](#)[\[7\]](#)

Acceptable Disposal Methods (in accordance with local and state regulations):

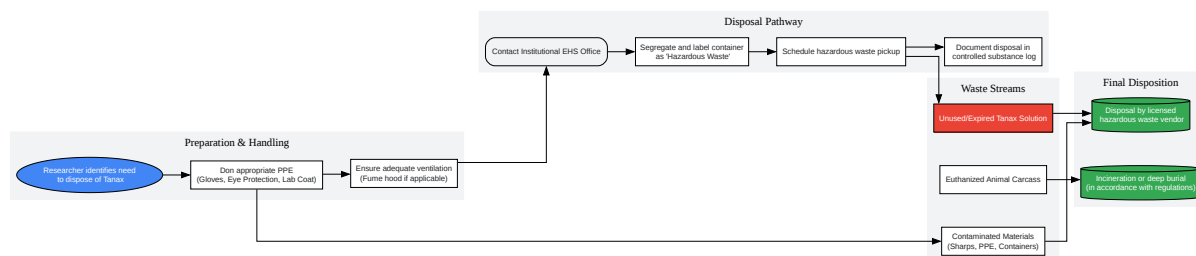
- Incineration: This is often the preferred method for destroying the drug residue in the carcass.[\[7\]](#)
- Deep Burial: Burial must be deep enough to prevent scavenging.[\[6\]](#)[\[7\]](#)
- Licensed Commercial Waste Disposal: Your institution may have a contract with a service for the disposal of animal carcasses.[\[8\]](#)

Always consult your institution's Institutional Animal Care and Use Committee (IACUC) and EHS for specific guidance on carcass disposal.[\[8\]](#)

## Quantitative Data Summary

Parameter	Guideline	Reference
Working Solution Disposal (MS-222 only)	May be pourable down a sanitary drain with copious water (check local regulations)	[1],[5]
Stock Solution/Powder Disposal (MS-222)	Hazardous chemical waste via EHS	[4]
Tanax (with Sodium Pentobarbital) Disposal	Must be disposed of as a DEA Schedule III controlled substance via EHS	[6],[7]
Animal Carcass Withholding Period (MS-222)	Minimum 21 days before release to the wild (if applicable)	[8]

## Experimental Workflow for Tanax Disposal



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### Tanax Disposal Workflow

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